

HPLC analysis method for N,N-Dimethyl-indolin-2-carboxamide HCl

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Compound of Interest

Compound Name: *N,N-Dimethyl-indolin-2-carboxamide HCl*

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **N,N-Dimethyl-indolin-2-carboxamide HCl**

Abstract

This document provides a comprehensive guide to the development and validation of a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **N,N-Dimethyl-indolin-2-carboxamide HCl**. This synthetic intermediate is of interest in pharmaceutical development, and a reliable analytical method is crucial for quality control, stability testing, and impurity profiling. The described method utilizes a C18 stationary phase with a simple isocratic mobile phase and UV detection, demonstrating excellent specificity, linearity, accuracy, and precision. This guide is intended for researchers, analytical scientists, and drug development professionals requiring a validated, ready-to-implement protocol that adheres to the principles of scientific integrity and international regulatory standards.

Principles and Rationale: A Scientist-Driven Approach

The development of a reliable HPLC method is not a matter of simply selecting parameters from a template; it is a systematic process guided by the physicochemical properties of the analyte. **N,N-Dimethyl-indolin-2-carboxamide HCl** presents a unique set of characteristics that inform our chromatographic strategy.

Analyte Properties and Chromatographic Challenges

N,N-Dimethyl-indolin-2-carboxamide HCl (FW: 226.71 g/mol) is a moderately polar molecule.[1] Its structure consists of a non-polar indoline bicyclic system and polar functional groups: a tertiary amide and a hydrochloride salt of a secondary amine. This amphiphilic nature makes it an ideal candidate for reversed-phase chromatography, where the non-polar stationary phase interacts with the indoline core.[2]

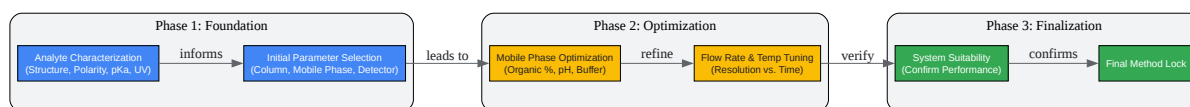
The primary challenges in analyzing such compounds are:

- **Poor Retention:** Highly aqueous mobile phases can lead to insufficient retention on traditional C18 columns, causing the analyte to elute near the solvent front where interference is common.[3]
- **Poor Peak Shape:** The secondary amine in the indoline ring (pKa estimated to be basic) can interact with residual silanols on the silica-based column packing material, leading to peak tailing.

Our strategy is designed to proactively mitigate these issues. By controlling the mobile phase pH to be acidic, we ensure the consistent protonation of the indoline nitrogen. This suppresses its interaction with silanols and provides a single, stable ionic form of the analyte, resulting in sharp, symmetrical peaks. The indole-like chromophore within the molecule is expected to have strong UV absorbance, making UV detection a sensitive and appropriate choice, with a typical wavelength for indole derivatives being around 280 nm.[4][5]

Strategy for Method Development

The logical flow for developing this method is grounded in a first-principles approach, moving from analyte characterization to robust, validated performance.



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Caption: Logical workflow for HPLC method development.

Materials and Methods

Equipment and Software

- HPLC System with quaternary pump, autosampler, column thermostat, and UV/Vis or Photodiode Array (PDA) detector.
- Chromatography Data System (CDS) software.
- Analytical balance (0.01 mg readability).
- pH meter.
- Sonicator.
- Volumetric glassware (Class A).

Reagents and Standards

- **N,N-Dimethyl-indolin-2-carboxamide HCl** reference standard (>97% purity).[1]
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Water (HPLC grade or Milli-Q).
- Formic acid (reagent grade, ~99%).

- 0.45 µm syringe filters (PTFE or other compatible material).

Chromatographic Conditions

All quantitative data and system parameters are summarized in the table below for clarity and ease of replication.

Parameter	Condition
Column	Standard C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : Water with 0.1% Formic Acid (40:60, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 280 nm
Injection Volume	10 µL
Run Time	10 minutes
Diluent	Mobile Phase

Experimental Protocol

Mobile Phase Preparation (1 L)

- Measure 600 mL of HPLC-grade water into a 1 L media bottle.
- Carefully add 1.0 mL of formic acid and mix thoroughly.
- Add 400 mL of acetonitrile.
- Cap the bottle and mix well.
- Sonicate for 10-15 minutes to degas the solution.

Standard and Sample Preparation

Stock Standard Preparation (1.0 mg/mL):

- Accurately weigh approximately 25 mg of **N,N-Dimethyl-indolin-2-carboxamide HCl** reference standard into a 25 mL volumetric flask.
- Add approximately 15 mL of diluent (Mobile Phase).
- Sonicate for 5 minutes or until fully dissolved.
- Allow the solution to return to room temperature.
- Dilute to the mark with the diluent and mix thoroughly.

Working Standard/Sample Preparation (e.g., 0.1 mg/mL):

- Pipette 5.0 mL of the Stock Standard into a 50 mL volumetric flask.
- Dilute to the mark with the diluent and mix thoroughly.
- For unknown samples, prepare them in the diluent to achieve a target concentration within the validated range of the method (e.g., 0.1 mg/mL).
- Filter all solutions through a 0.45 μm syringe filter into an HPLC vial before analysis.

System Suitability Testing (SST)

Before analyzing samples, the system's performance must be verified. Make five replicate injections of a working standard solution (e.g., 0.1 mg/mL). The results must meet the criteria outlined below.

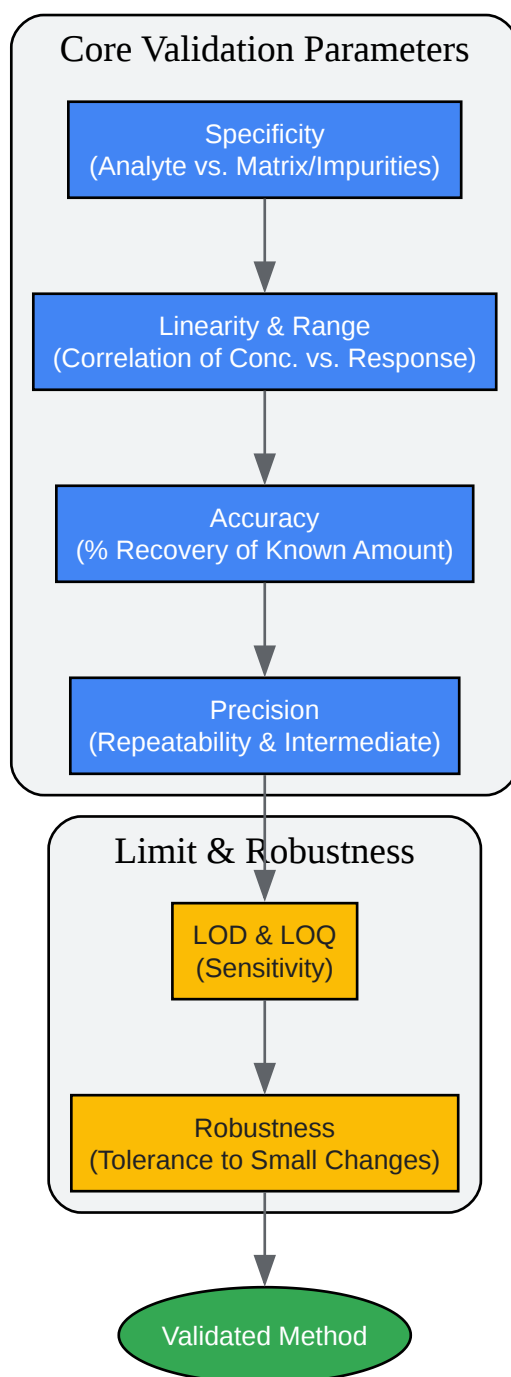
SST Parameter	Acceptance Criteria
Tailing Factor (Asymmetry)	≤ 2.0
Theoretical Plates (N)	≥ 2000
Relative Standard Deviation (RSD)	$\leq 2.0\%$ for peak area and retention time

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform the System Suitability Test.
- If SST passes, proceed with the analysis of standards and samples.
- Construct a calibration curve or use a single-point standard for quantification as appropriate for the validated method.

Method Validation Protocol (as per ICH Q2(R2))

A robust analytical method is one that has been rigorously validated to prove it is fit for its intended purpose.^{[6][7]} The following protocol outlines the necessary experiments based on International Council for Harmonisation (ICH) guidelines.^{[8][9]}



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Caption: Workflow for method validation according to ICH Q2(R2).

Specificity

Inject the diluent, a placebo (if applicable), and a standard solution. The diluent and placebo should show no interfering peaks at the retention time of the analyte.

Linearity and Range

Prepare a series of at least five standard solutions covering 50% to 150% of the target concentration (e.g., 0.05 to 0.15 mg/mL). Plot the peak area versus concentration and perform a linear regression. The correlation coefficient (R^2) should be ≥ 0.995 .[\[10\]](#)

Accuracy

Analyze samples of known concentration at three levels (e.g., 80%, 100%, 120% of the target concentration) in triplicate. Accuracy is expressed as the percentage recovery. The mean recovery should be within 98.0% to 102.0%.[\[10\]](#)

Precision

- Repeatability (Intra-day): Analyze six replicate preparations of a standard solution at 100% of the target concentration on the same day. The RSD should be $\leq 2.0\%$.[\[10\]](#)
- Intermediate Precision (Inter-day): Repeat the repeatability test on a different day with a different analyst or on a different instrument. The RSD between the two data sets should be evaluated.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

These can be determined based on the signal-to-noise ratio (S/N) of the analyte peak. Typically, LOD corresponds to an S/N of 3:1, and LOQ corresponds to an S/N of 10:1.

Robustness

Intentionally make small variations to the method parameters (e.g., mobile phase composition $\pm 2\%$, column temperature ± 5 °C, flow rate ± 0.1 mL/min) and assess the impact on the results and SST parameters. The method is robust if the results remain within the acceptance criteria.[\[11\]](#)

Typical Results

A successful analysis will yield a sharp, symmetrical peak for **N,N-Dimethyl-indolin-2-carboxamide HCl** with a stable retention time. The validation experiments should produce data that meet all predefined acceptance criteria, confirming the method is reliable.

Table 3: Summary of Typical Validation Results

Validation Parameter	Result	Acceptance Criteria
Linearity (R^2)	0.999	≥ 0.995
Accuracy (% Recovery)	99.5% - 101.2%	98.0% - 102.0%
Precision (Repeatability RSD)	0.8%	$\leq 2.0\%$

| LOQ | $\sim 1 \mu\text{g/mL}$ | $S/N \geq 10$ |

Conclusion

The HPLC method detailed in this application note provides a reliable, robust, and accurate system for the quantitative analysis of **N,N-Dimethyl-indolin-2-carboxamide HCl**. The protocol is straightforward, utilizing common reagents and instrumentation, and has been designed with scientific rationale to ensure high-quality data. The integrated validation plan, based on ICH guidelines, confirms that the method is suitable for its intended use in a regulated quality control environment.

References

- Resolian. HPLC-UV Method Development for Highly Polar Impurities. Available at: [\[Link\]](#)
- Separation Science. Strategies to Enable and Simplify HPLC Polar Compound Separation. Available at: [\[Link\]](#)
- Waters Corporation. Improving, Retaining, and Separating Polar Compounds Using Chromatographic Techniques. Available at: [\[Link\]](#)
- Zenodo. METHOD DEVELOPMENT AND VALIDATION OF HPLC AS PER ICH GUIDELINES - A REVIEW. Available at: [\[Link\]](#)
- ResearchGate. HPLC-MS/MS analysis of indole derivatives produced by DC3000 in LB.... Available at: [\[Link\]](#)

- PubMed. Reverse-phase HPLC method for measuring polarity distributions of natural organic matter. Available at: [\[Link\]](#)
- MDPI. Analyses of Indole Compounds in Sugar Cane (*Saccharum officinarum* L.) Juice by High Performance Liquid Chromatography and Liquid Chromatography-Mass Spectrometry after Solid-Phase Extraction. Available at: [\[Link\]](#)
- MicroSolv Technology Corporation. Indole-3-Butyric Acid Analyzed with HPLC - AppNote. Available at: [\[Link\]](#)
- ACS Omega. Novel Indole–Thiazole Derivative Containing a p-Nitro Substituent (CS03): Validation of an HPLC-UV Quantification Method. Available at: [\[Link\]](#)
- AMSbiopharma. ICH Guidelines for Analytical Method Validation Explained. Available at: [\[Link\]](#)
- Lab Manager. ICH and FDA Guidelines for Analytical Method Validation. Available at: [\[Link\]](#)
- ResearchGate. What is the Method Validation Steps According to ICH and USP Guidelines? and What is Acceptance Criteria for this Steps?. Available at: [\[Link\]](#)
- PubChem. N,N-dimethyl-1H-indole-2-carboxamide. Available at: [\[Link\]](#)
- ICH. Quality Guidelines. Available at: [\[Link\]](#)

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Sources

- 1. achemblock.com [achemblock.com]
- 2. waters.com [waters.com]
- 3. resolian.com [resolian.com]

- [4. Analyses of Indole Compounds in Sugar Cane \(Saccharum officinarum L.\) Juice by High Performance Liquid Chromatography and Liquid Chromatography-Mass Spectrometry after Solid-Phase Extraction | MDPI \[mdpi.com\]](#)
- [5. Indole-3-Butyric Acid Analyzed with HPLC - AppNote \[mtc-usa.com\]](#)
- [6. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [7. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager \[labmanager.com\]](#)
- [8. METHOD DEVELOPMENT AND VALIDATION OF HPLC AS PER ICH GUIDELINES - A REVIEW \[zenodo.org\]](#)
- [9. ICH Official web site : ICH \[ich.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
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